

# DADPS Biotin Azide safety and handling guidelines

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DADPS Biotin Azide

Cat. No.: B12305862

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An In-Depth Technical Guide to the Safety and Handling of **DADPS Biotin Azide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **DADPS Biotin Azide** (CAS No. 1260247-50-4), a versatile reagent used in bioconjugation, proteomics, and various molecular biology applications. The information is intended to ensure its safe use in a laboratory setting.

## Chemical and Physical Properties

**DADPS Biotin Azide**, also known as Biotin-PEG4-amino-t-Bu-DADPS-C6-azide, is a complex molecule designed for "click chemistry" applications. Its key features include a biotin moiety for affinity purification, a cleavable DADPS (dialkoxydiphenylsilane) linker, and a terminal azide group for conjugation to alkyne-modified molecules.

Property	Value	References
Synonyms	Biotin-PEG4-amino-t-Bu-DADPS-C6-azide; Biotin-Dadps-azide	
CAS Number	1260247-50-4	
Molecular Formula	C <sub>43</sub> H <sub>67</sub> N <sub>7</sub> O <sub>9</sub> SSi	
Molecular Weight	886.19 g/mol	
Appearance	Slightly grey glass-like amorphous solid; Colorless oil to amorphous solid	
Purity	≥90% or >95% (depending on supplier)	
Solubility	Soluble in DMSO, DMF, THF, DCM, Chloroform	

## Safety and Hazard Information

Based on available Safety Data Sheets (SDS) for products containing **DADPS Biotin Azide**, the compound is not classified as a hazardous substance or mixture. However, as with any chemical reagent, appropriate laboratory safety precautions should be followed.

Hazard Identification	Precautionary Measures
Not a hazardous substance or mixture.	Wear protective gloves, clothing, and eye/face protection.
No known significant effects or critical hazards.	Avoid breathing dust/fume/gas/mist/vapors/spray.
Wash hands thoroughly after handling.	
Use only in a well-ventilated area.	

Toxicological Data:

No specific toxicological data such as LD50 or permissible exposure limits for **DADPS Biotin Azide** are available in the provided search results.

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity and stability of **DADPS Biotin Azide**.

Aspect	Guideline	References
Storage Temperature	Store at -20°C for long-term storage (months to years). May be stored at 0-4°C for short-term (days to weeks).	
Storage Conditions	Keep in a dry, dark place. Desiccate.	
Shipping	Shipped under ambient temperature as a non-hazardous chemical. The product is stable for a few weeks during ordinary shipping. Some suppliers may ship frozen.	
Solution Stability	The compound is unstable in solution. It is recommended to prepare solutions freshly and use them promptly.	

## Experimental Protocols and Applications

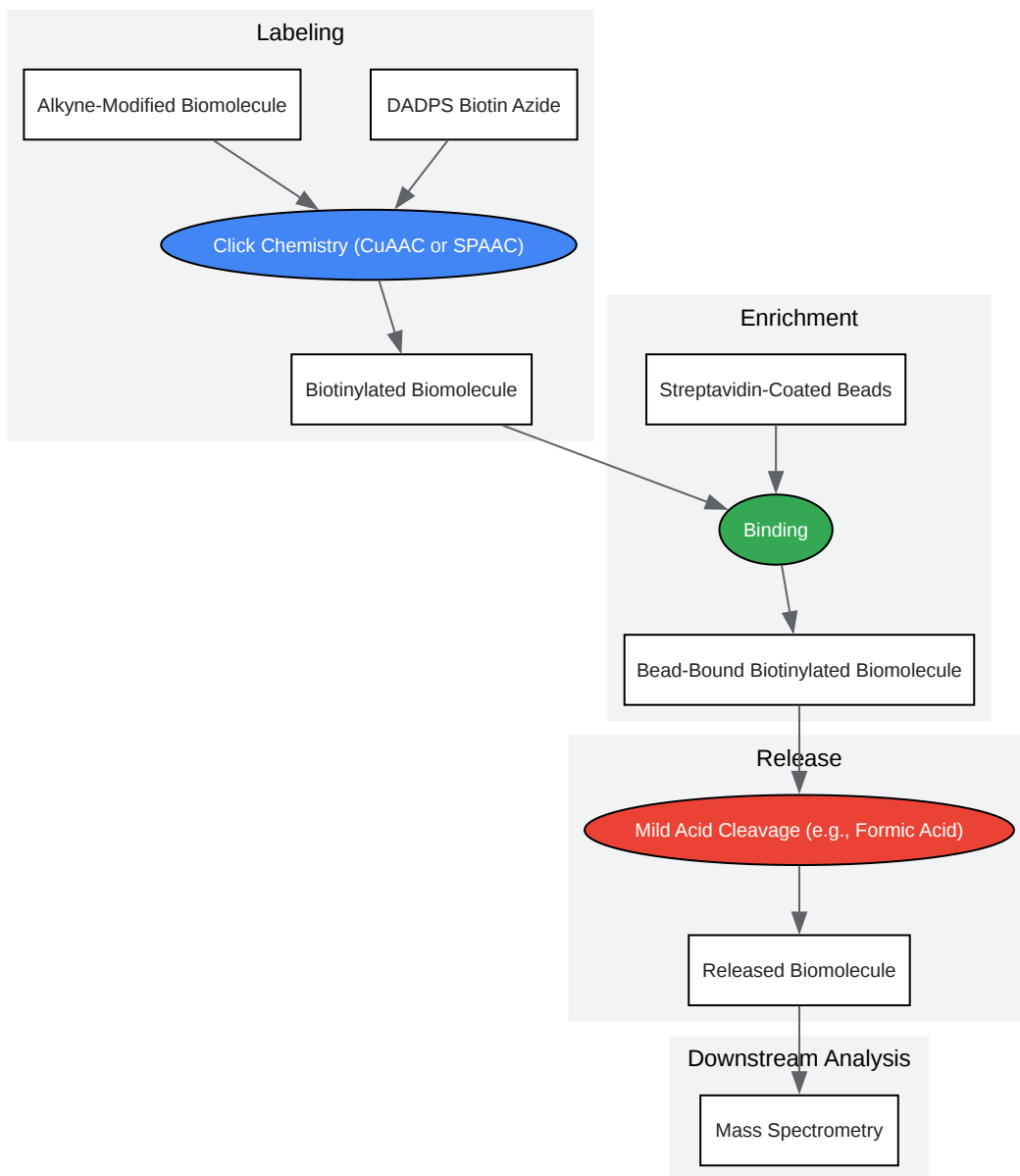
**DADPS Biotin Azide** is primarily used as a cleavable biotinylation reagent in various proteomics and chemical biology workflows. Its azide group allows for covalent labeling of alkyne-containing biomolecules via copper-catalyzed (CuAAC) or strain-promoted (SPAAC) azide-alkyne cycloaddition, also known as "click chemistry". The incorporated biotin enables the enrichment of labeled molecules using streptavidin-based affinity purification.

A key feature of the DADPS linker is its acid-lability. Captured biomolecules can be released under mild acidic conditions, such as with 5% or 10% formic acid, which is advantageous for downstream analysis like mass spectrometry.

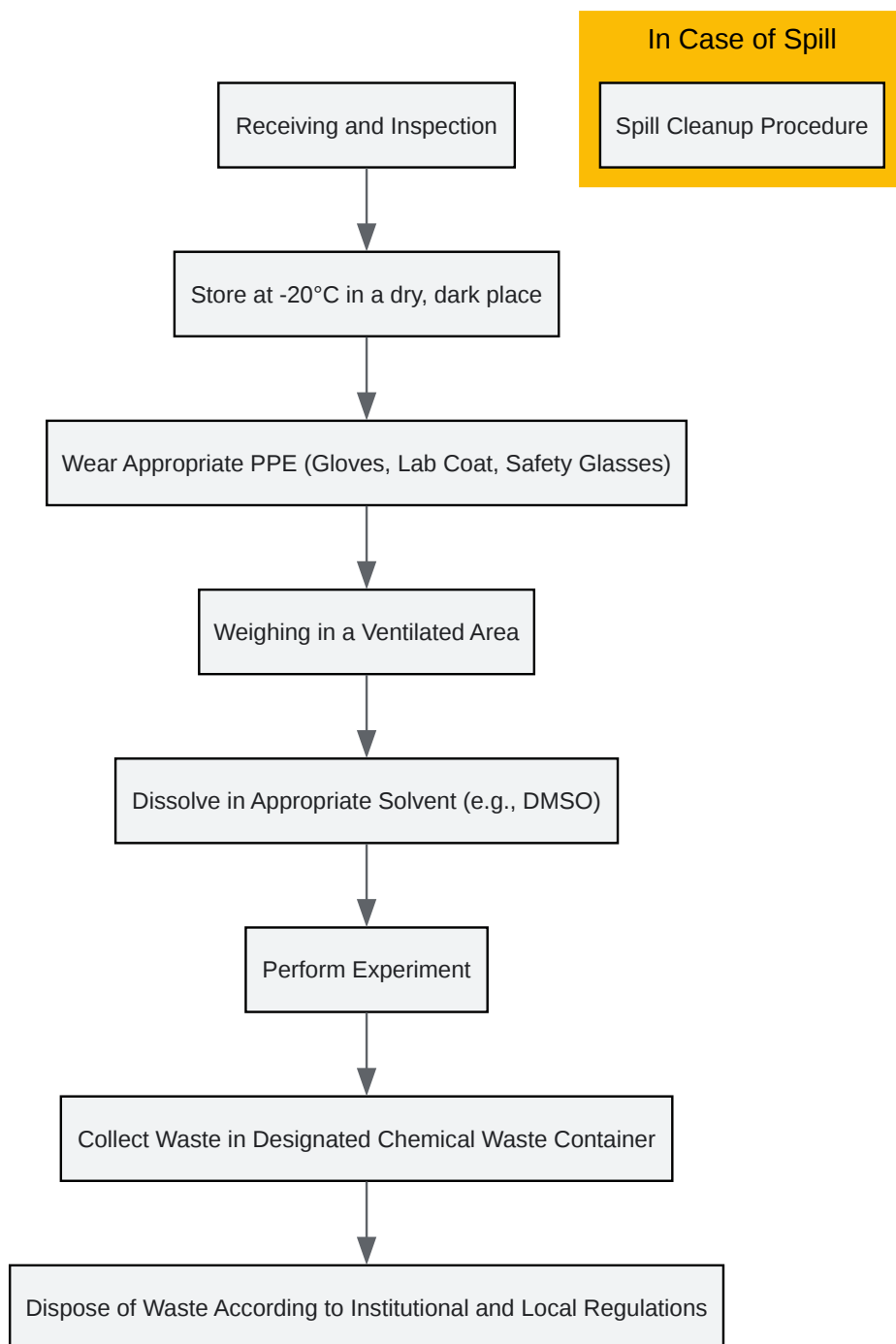
Experimental Workflow:

The following diagram illustrates a general experimental workflow for using **DADPS Biotin Azide**.

## General Experimental Workflow for DADPS Biotin Azide



## Safe Handling and Disposal of DADPS Biotin Azide

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)